

Application Notes and Protocols: AzureRed Fluorescent Protein Stain for Polyacrylamide Gels

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Topic: AzureRed Fluorescent Protein Staining Protocol for Polyacrylamide Gels

Audience: Researchers, scientists, and drug development professionals.

Introduction

Visualizing proteins in polyacrylamide gels is a fundamental technique in proteomics and molecular biology. AzureRed is a fluorescent total protein stain that offers high sensitivity for detecting proteins separated by polyacrylamide gel electrophoresis (PAGE).[1][2] This stain is compatible with downstream applications such as Western blotting and mass spectrometry.[1] [2] AzureRed provides a convenient and rapid staining protocol, allowing for the detection of sub-nanogram levels of protein with low background and no speckling.[1][2] The stain is biodegradable and free of heavy metals, making it a safer and more environmentally friendly option.[1][2]

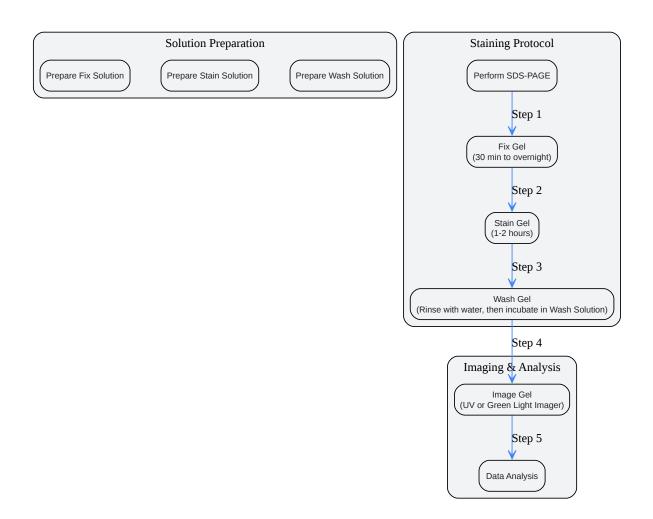
Quantitative Data Summary



Feature	Specification	Source
Sensitivity	Detects less than a nanogram of protein per spot or band.	[1][2]
Linear Dynamic Range	Over 4 orders of magnitude.	[2]
Protocol Time (Gels)	Approximately 3 hours.	[2]
Protocol Time (Blots)	Approximately 30 minutes.	[1][2]
Imaging	Compatible with UV and green light imagers. Optimal sensitivity is achieved with green light excitation.	[1]
Downstream Compatibility	Fully compatible with Western blotting and mass spectrometry.	[1][2]
Safety	Biodegradable and contains no heavy metals.	[2]

Experimental Workflow





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Caption: Experimental workflow for AzureRed fluorescent protein staining of polyacrylamide gels.



Experimental Protocols Solution Preparation

Note: The following solutions are stable for up to one year when stored at room temperature.[3] [4] If precipitates are observed, filter the solutions before use.[4]

- Fix Solution:
 - To 850 ml of high-purity water, add the contents of one AzureRed Powder A packet (10.1 g).[1][4]
 - Mix until fully dissolved.[4]
 - Add 150 ml of 100% ethanol and mix thoroughly.[1][4]
- · Stain Solution Buffer:
 - To 1 L of high-purity water, add the contents of one AzureRed Powder B packet (23.4 g).[1]
 [4]
 - Mix until completely dissolved.[4]
- Wash Solution:
 - To 850 ml of high-purity water, add 150 ml of 100% ethanol.[4]
 - Mix thoroughly.[4]

Polyacrylamide Gel Staining Protocol

This protocol is optimized for staining proteins in polyacrylamide gels. Always wear gloves when handling gels and reagents.[5]

- Fixation:
 - Following electrophoresis, place the gel in a clean container with a sufficient volume of Fix
 Solution to fully submerge the gel.



Incubate for 30 minutes to overnight with gentle rocking.[3] For quicker results, a 15-minute incubation in Fix Solution can help reduce background.[5]

Staining:

- Prepare the Working Stain Solution immediately before use by diluting 1 part AzureRed Dye in 200 parts Stain Solution Buffer.[3] Ensure the AzureRed Dye is at room temperature and thoroughly mixed before dilution.[5]
- Remove the gel from the Fix Solution and place it into the Working Stain Solution.
- Incubate for 1 to 2 hours with gentle rocking.[3] For gels thicker than 1.5 mm, increase the staining time to 1.5 hours.[3]

Washing:

- Rinse the gel briefly with high-purity water.[3]
- Submerge the gel in Wash Solution and incubate for at least 10 minutes to reduce background staining.[3]

Imaging:

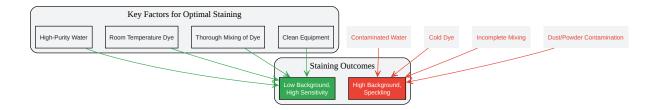
- The stained gel can be imaged using a variety of fluorescent imaging systems, including
 UV and green light imagers.[1][2]
- For the highest sensitivity, detection with green light is recommended.[1]

• Storage (Optional):

For long-term storage (up to 6 months), the gel can be stored in a solution of AzureRed
Dye diluted 1:200 in storage solution.[5] Before imaging a stored gel, rinse it twice for 15
minutes each in Wash Solution.[5]

Logical Relationship Diagram





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Caption: Factors influencing the quality of AzureRed gel staining.

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